

# ethylene sulfite safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Ethylene sulfite*

Cat. No.: *B1361825*

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## An In-depth Technical Guide to the Safe Handling of **Ethylene Sulfite**

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical safety is paramount for ensuring a secure laboratory environment. This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **ethylene sulfite** (CAS No. 3741-38-6), a compound used in organic synthesis and as an electrolyte additive in lithium-ion batteries.

## Chemical Identification and Properties

**Ethylene sulfite**, also known as Glycol sulfite or 1,3,2-Dioxathiolane-2-oxide, is a cyclic sulfite ester.<sup>[1][2]</sup> It is a colorless to pale yellow liquid with a faint, sulfurous, or pungent odor.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Ethylene Sulfite**

Property	Value	Citations
CAS Number	<b>3741-38-6</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>2</sub> H <sub>4</sub> O <sub>3</sub> S	<a href="#">[3]</a>
Molecular Weight	108.12 g/mol	<a href="#">[3]</a>
Appearance	Clear, colorless liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	159.1 °C to 171 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-17 °C	<a href="#">[2]</a>
Density	1.426 g/mL at 25 °C	<a href="#">[3]</a>
Flash Point	79 °C to 91.7 °C (175 °F to 197.1 °F)	<a href="#">[3]</a>

| Solubility | Very soluble in water |[\[2\]](#) |

## Hazard Identification and Classification

**Ethylene sulfite** is classified as a hazardous chemical.[\[4\]](#) It is crucial to understand its potential health effects and physical hazards before handling.

Table 2: GHS Hazard Classification for **Ethylene Sulfite**

Hazard Class	Category	Hazard Statement	Citations
Acute Toxicity, Oral	<b>Category 3</b>	<b>H301: Toxic if swallowed</b>	<a href="#">[1]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[4]</a>

| Flammable Liquids | Category 4 | H227: Combustible liquid |[\[4\]](#)[\[5\]](#) |

Summary of Health Hazards:

- Ingestion: Toxic if swallowed.[4] May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[2]
- Inhalation: May cause respiratory tract irritation.[1][2] High concentrations could lead to central nervous system depression.[2]
- Skin Contact: Can cause mild skin irritation and dermatitis.[1][2]
- Eye Contact: Causes serious eye irritation, potentially leading to chemical conjunctivitis and corneal damage.[2][4]
- Chronic Exposure: Long-term studies on chronic toxicity are limited.[1] It is noted as a questionable carcinogen with experimental tumorigenic data.[1]

## Safe Handling and Storage Protocols

Adherence to strict protocols is essential to minimize exposure and ensure safety.

## Engineering and Administrative Controls

A foundational principle of chemical safety is to control hazards at their source.

- Ventilation: Always handle **ethylene sulfite** in a well-ventilated area.[2] Use of a chemical fume hood is strongly recommended to prevent inhalation of vapors.[6]
- Eyewash and Safety Shower: Facilities must be equipped with an eyewash station and a safety shower that are easily accessible.[6]
- Inventory Management: Maintain a detailed inventory of all chemicals, including **ethylene sulfite**, to track usage and disposal.[7]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **ethylene sulfite**.

- Eye and Face Protection: Wear chemical safety goggles or eyeglasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[2][4]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene) and protective clothing to prevent skin exposure.[2][8]
- Respiratory Protection: Under normal use conditions with adequate ventilation, a respirator is not typically required.[5] However, if workplace conditions warrant it (e.g., aerosol formation), a respiratory protection program that meets OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[2]

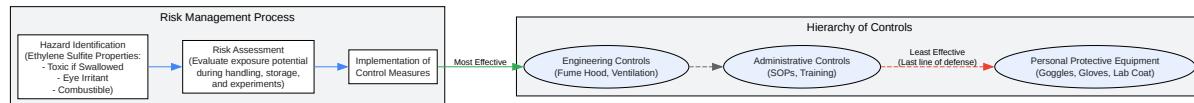
## General Handling Protocol

- Pre-Handling Review: Before starting any work, review the Safety Data Sheet (SDS) for **ethylene sulfite**.[8] Ensure all necessary PPE is available and in good condition.
- Area Preparation: Ensure the work area, particularly the chemical fume hood, is clean and uncluttered. Keep away from heat, sparks, and open flames.[2]
- Chemical Handling:
  - Avoid all personal contact, including inhalation.[9]
  - Wash hands thoroughly after handling the substance.[2]
  - Do not eat, drink, or smoke in the laboratory area.[9]
  - Avoid contact with incompatible materials such as strong oxidizing agents and strong acids.[2]
- Post-Handling:
  - Keep the container tightly closed when not in use.[2]
  - Remove contaminated clothing and wash it before reuse.[2]
  - Clean the work area thoroughly.

## Storage Requirements

Proper storage is critical to maintaining the stability of **ethylene sulfite** and preventing hazardous situations.

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][2]
- Keep away from sources of ignition, heat, and direct sunlight.[2][10]
- Isolate from incompatible substances like strong bases, oxidizing agents, and moisture-sensitive reagents.[1] Hydrolysis in the presence of water or humidity can release sulfur dioxide gas.[1]



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Caption: Logical relationship of hazard identification, risk assessment, and control measures.

## Emergency and First-Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Table 3: First-Aid Measures for **Ethylene Sulfite** Exposure

Exposure Route	First-Aid Instructions	Citations
Ingestion	<p><b>Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.</b></p> <p><b>Seek immediate medical attention.</b></p>	[2]
Inhalation	<p>Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If they are not breathing, give artificial respiration. Seek medical aid.</p>	[2]
Skin Contact	<p>Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical aid.</p>	[2]

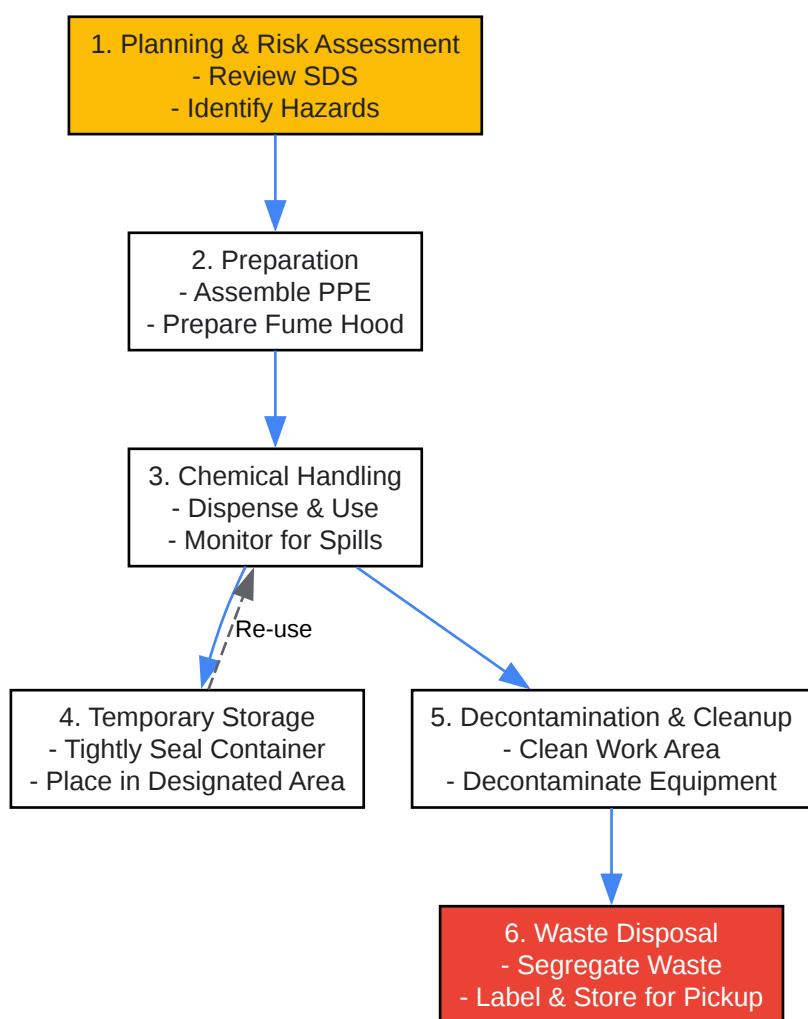
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present. Seek medical aid. | [2][5] |

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam to extinguish a fire.[2] Water spray can also be used to keep fire-exposed containers cool.[4]
- Hazards: **Ethylene sulfite** is a combustible liquid.[5] Vapors are heavier than air and may travel to an ignition source.[5] Thermal decomposition can produce irritating and toxic gases, including carbon monoxide, carbon dioxide, and sulfur oxides.[2][4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

## Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[4] Ensure adequate ventilation. Avoid contact with the spilled material.
- Containment and Cleanup: Cover drains to prevent entry into the sewer system.[5] Absorb the spill with a liquid-absorbent, inert material (e.g., Chemizorb®, sand, earth).[5] Collect the material into a suitable, labeled container for proper waste disposal.[9]



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